

Executive Summary: Immediate Disposal Directive

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *H-Gly-Gly-His-OH*

CAS No.: 7451-76-5

Cat. No.: B1670574

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H-Gly-Gly-His-OH (Glycyl-glycyl-histidine) is generally classified as a non-hazardous substance under GHS and OSHA Hazard Communication Standards.[1] However, as a research-grade peptide with potent metal-chelating properties, it must not be disposed of via sanitary sewer systems (sink drains) or regular trash.[1]

The Golden Rule: Treat all research peptides as chemical waste to ensure environmental stewardship and regulatory compliance.

- Unused Solid: Dispose of in Solid Chemical Waste.[1]
- Aqueous Solution: Dispose of in Non-Hazardous Liquid Waste (unless contaminated).[1]
- Metal-Complexed (e.g., Cu-GGH): MUST be disposed of as Heavy Metal Waste.[1]

Chemical Profile & Hazard Assessment

Before disposal, verify the material identity to ensure no high-hazard modifications (e.g., conjugation to toxins) have occurred.[1]

| Property | Specification |
|--------------------|---|
| Chemical Name | Glycyl-glycyl-L-histidine (H-Gly-Gly-His-OH) |
| CAS Number | 7451-76-5 (Free base); 31324-01-3 (Hydrates/Salts) |
| Physical State | White to off-white lyophilized powder |
| GHS Classification | Not Classified (Non-Hazardous) |
| Signal Word | None |
| Reactivity | Stable; Hygroscopic.[1][2][3][4] Strong chelator of Cu(II), Ni(II), Zn(II). |

The "Hidden" Hazard: Chelation

As a Senior Scientist, I must highlight a critical operational detail often missed in standard SDSs. While the peptide itself is benign, its primary utility is metal coordination (specifically the ATCUN motif).[1]

- Risk: If you dispose of this peptide down the drain, its high affinity for copper can mobilize heavy metals from plumbing systems or municipal waste streams, potentially creating downstream environmental toxicity.[1]
- Action: Always segregate this peptide from the water supply.[1]

Detailed Disposal Protocols

Scenario A: Dry Solid (Expired, Excess, or Spilled)

Applicability: Lyophilized powder in vials or spilled solid material.[1][5]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar labeled "Non-Hazardous Solid Chemical Waste." [1]
- Transfer:

- Vials: Place the entire capped vial into the waste container.[1] Do not empty the vial to avoid dust generation.[1]
- Spills: Sweep up using a brush and dustpan.[1] Place the sweepings and any contaminated paper towels into the waste container.[1]
- Labeling: Clearly mark the tag with "**H-Gly-Gly-His-OH Solid**" and "Non-regulated Organic Solid." [1]
- Disposal: Hand over to your institution's EHS (Environmental Health & Safety) team for incineration.[1]

Scenario B: Aqueous Solutions (Buffers/Stock)

Applicability: Pure peptide dissolved in water, PBS, or standard buffers.[1]

- pH Check: Ensure the solution pH is between 5 and 9. If highly acidic/basic, neutralize it.[1] [6]
- Segregation: Pour into a carboy labeled "Non-Hazardous Liquid Organic Waste."
 - Note: Do not mix with halogenated solvents (e.g., Chloroform, DCM) as this escalates the disposal cost and hazard class.
- Rinsing: Triple-rinse the empty vessel with a small volume of water and add the rinsate to the waste carboy.

Scenario C: Metal-Complexed Solutions (CRITICAL)

Applicability: Experimental mixtures where **H-Gly-Gly-His-OH** was combined with Copper (Cu), Nickel (Ni), Zinc (Zn), or Cobalt (Co).[1]

- Scientific Logic: The waste is no longer just a peptide; it is a Heavy Metal Solution.[1]
- Protocol:
 - Segregate Immediately: Do NOT mix with standard organic waste.
 - Container: Use a carboy labeled "Heavy Metal Waste (Aqueous)."[1]

- Labeling: List ALL components explicitly (e.g., "Water, **H-Gly-Gly-His-OH**, Copper(II) Sulfate").[\[1\]](#)
- Why? Incinerators cannot destroy metals; they accumulate in the ash.[\[1\]](#) This waste stream requires specific stabilization treatment by the disposal vendor.[\[1\]](#)

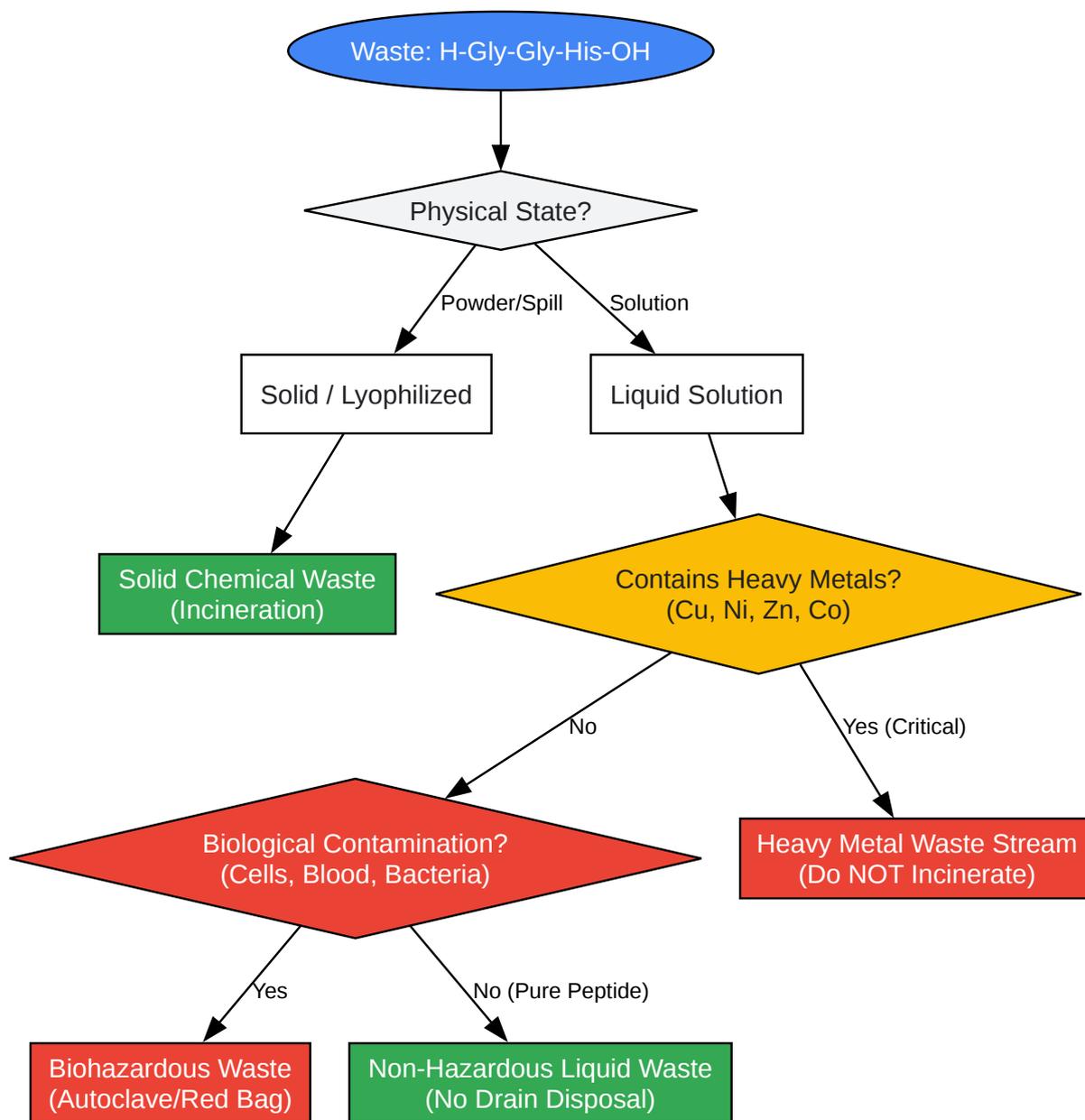
Scenario D: Biological Contamination

Applicability: Peptide used in cell culture or in contact with biological fluids.[\[1\]](#)

- Deactivation: Add bleach (10% final concentration) to the liquid waste and let stand for 30 minutes.[\[1\]](#)
- Disposal: Pour into the sanitary sewer (if permitted by local bio-safety regulations) OR solidify and dispose of as Biohazardous Waste (Red Bag/Box).[\[1\]](#)
- Solids: Any pipettes or plates must go into the Biohazard (Red Bag) waste stream, not chemical waste.[\[1\]](#)

Visual Decision Logic

The following diagram illustrates the decision matrix for disposing of **H-Gly-Gly-His-OH** based on its experimental usage state.



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Caption: Decision matrix for **H-Gly-Gly-His-OH** disposal. Note the critical divergence for metal-containing solutions.

Safety & PPE Requirements

Although the peptide is non-hazardous, standard laboratory hygiene is required to prevent sensitization or cross-contamination.[1]

| PPE Item | Specification | Reason |
|----------------|------------------------------------|---|
| Gloves | Nitrile (0.11 mm thickness) | Prevents skin contact and potential absorption.[1] |
| Eye Protection | Safety Glasses with side shields | Protects against dust or splash hazards.[1] |
| Respiratory | N95 Mask (if handling bulk powder) | Peptides can be respiratory sensitizers if inhaled as dust. [1] |
| Clothing | Lab Coat (buttoned) | Prevents contamination of personal clothing.[1][5] |

References

- National Institutes of Health (NIH). (2025).[1] The NIH Drain Discharge Guide.[1][7] Retrieved March 5, 2026, from [[Link](#)]

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- To cite this document: BenchChem. [Executive Summary: Immediate Disposal Directive]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670574#h-gly-gly-his-oh-proper-disposal-procedures>]

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